

3-Bromo-4-chlorobenzoic acid IUPAC name

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Compound of Interest

Compound Name: 3-Bromo-4-chlorobenzoic acid

Cat. No.: B1273137

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An In-depth Technical Guide to 3-Bromo-4-chlorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-4-chlorobenzoic acid**, a halogenated aromatic carboxylic acid that serves as a versatile building block in organic synthesis. This document outlines its chemical properties, experimental protocols for its synthesis, and its applications in the development of more complex molecules.

IUPAC Name

The correct IUPAC name for the compound is **3-Bromo-4-chlorobenzoic acid**.^[1]

Chemical and Physical Properties

3-Bromo-4-chlorobenzoic acid is a white to off-white crystalline solid at room temperature.^[2]

The presence of both bromine and chlorine atoms on the benzene ring, along with the carboxylic acid group, imparts distinct chemical properties that make it a valuable intermediate in various synthetic procedures. Key physicochemical data are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	42860-10-6	[1][3]
Molecular Formula	C ₇ H ₄ BrClO ₂	[1][3]
Molecular Weight	235.46 g/mol	[1]
Melting Point	218-222 °C	[2][4]
Appearance	White to off-white crystalline powder	[2]
Solubility	Slightly soluble in water; soluble in organic solvents like alcohols, ethers, and ketones.	
InChI Key	NLEPZGNUPNMRGF-UHFFFAOYSA-N	[1][3]
SMILES	<chem>OC(=O)C1=CC(Br)=C(Cl)C=C1</chem>	[1][3]

Experimental Protocols

The synthesis of **3-Bromo-4-chlorobenzoic acid** is most commonly achieved through a Sandmeyer-type reaction, starting from 3-amino-4-chlorobenzoic acid. This method provides a reliable way to introduce the bromine atom at the desired position on the aromatic ring.[3]

Synthesis of 3-Bromo-4-chlorobenzoic acid via Diazotization and Sandmeyer Reaction

Materials:

- 3-amino-4-chlorobenzoic acid
- Hydrobromic acid (HBr)
- Sodium nitrite (NaNO₂)

- Copper(I) bromide (CuBr)
- Distilled water
- Ice

Procedure:

- Diazotization:
 - Dissolve a known quantity of 3-amino-4-chlorobenzoic acid in aqueous hydrobromic acid.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise while maintaining the temperature below 5 °C. Stir the mixture vigorously during the addition.
 - Continue stirring for an additional 15-20 minutes after the addition is complete to ensure the formation of the diazonium salt.
- Sandmeyer Reaction:
 - In a separate flask, prepare a solution of copper(I) bromide in hydrobromic acid.
 - Slowly add the cold diazonium salt solution to the copper(I) bromide solution. Vigorous nitrogen evolution will be observed.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and then heat it gently (e.g., on a water bath) until the nitrogen evolution ceases.
- Isolation and Purification:
 - Cool the reaction mixture to room temperature. The crude **3-Bromo-4-chlorobenzoic acid** will precipitate.
 - Collect the solid product by vacuum filtration and wash it with cold water to remove any inorganic salts.

- Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture.
- Dry the purified product under vacuum to obtain white to off-white crystals of **3-Bromo-4-chlorobenzoic acid**.

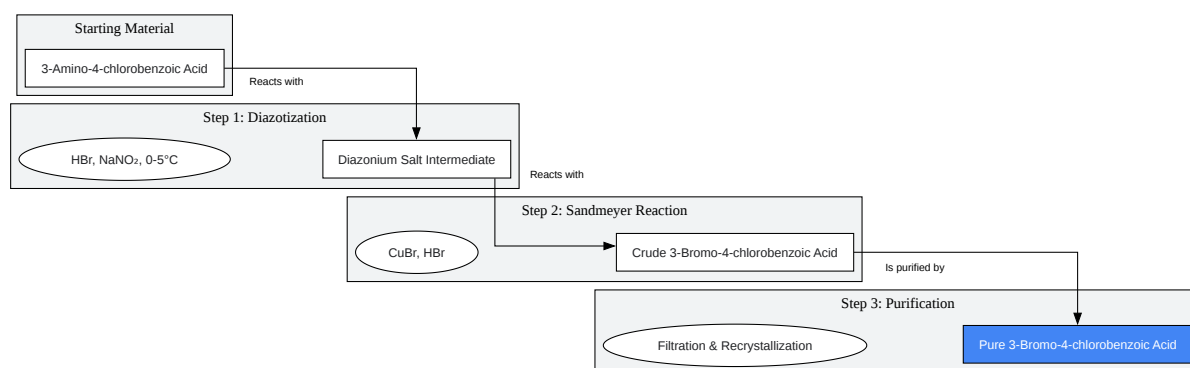
Applications in Organic Synthesis

3-Bromo-4-chlorobenzoic acid is a key intermediate in the synthesis of a variety of more complex organic molecules. The carboxylic acid group can be readily converted into other functional groups such as esters, amides, and acid chlorides. The presence of two distinct halogen atoms (bromine and chlorine) allows for selective functionalization through various cross-coupling reactions, making it a valuable tool in combinatorial chemistry and the synthesis of compound libraries.[3]

A notable application is its use in the synthesis of 3-bromo-4-chlorobenzophenone, which can be achieved through a multi-step reaction procedure.[2] This highlights its role as a foundational scaffold for building more elaborate molecular architectures with potential applications in medicinal chemistry and materials science.

Logical Workflow for Synthesis

The following diagram illustrates the logical workflow for the synthesis of **3-Bromo-4-chlorobenzoic acid** as described in the experimental protocol.



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Caption: Synthetic workflow for **3-Bromo-4-chlorobenzoic acid**.

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